

Technical Support Center: ONX-0914 TFA

Storage and Handling

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Compound of Interest

Compound Name: **ONX-0914 TFA**

Cat. No.: **B10824678**

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Welcome to the technical support center for **ONX-0914 TFA**. This resource provides researchers, scientists, and drug development professionals with essential information to prevent the degradation of **ONX-0914 TFA** during storage and handling.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for lyophilized **ONX-0914 TFA**?

For long-term stability, lyophilized **ONX-0914 TFA** should be stored at -20°C or colder.[\[1\]](#)[\[2\]](#)[\[3\]](#) [\[4\]](#) Some sources suggest that for extended periods, storage at -80°C is preferable.[\[2\]](#)[\[4\]](#) While the compound may be stable for short periods at room temperature or 4°C, these conditions are not recommended for long-term storage.[\[1\]](#)[\[3\]](#)

Q2: How should I handle the vial of lyophilized **ONX-0914 TFA** upon removal from cold storage?

To prevent moisture contamination, which can significantly decrease the long-term stability of the peptide, it is crucial to allow the vial to warm to room temperature in a desiccator before opening it.[\[1\]](#)[\[2\]](#)[\[3\]](#) This practice minimizes the condensation of atmospheric moisture onto the product.

Q3: Can I store **ONX-0914 TFA** in solution?

Storing peptides in solution is generally not recommended for long periods due to limited shelf life.^{[1][3]} If you must store it in solution, prepare aliquots to avoid repeated freeze-thaw cycles, which are detrimental to the peptide's stability.^[1] These aliquots should be stored at -20°C or colder.^[1] For optimal stability in solution, use sterile buffers with a pH of around 5-6.^[1]

Q4: What are the signs of ONX-0914 TFA degradation?

Degradation may not always be visible. The most reliable method to assess the purity and integrity of your **ONX-0914 TFA** is through analytical techniques such as High-Performance Liquid Chromatography (HPLC) or Mass Spectrometry (MS). A decrease in the main peak area and the appearance of new peaks in the chromatogram are indicative of degradation.

Q5: Are there any specific chemical incompatibilities I should be aware of when preparing solutions?

While specific degradation pathways for ONX-0914 are not extensively detailed in the provided search results, peptides, in general, can be susceptible to oxidation, especially those containing certain amino acids like C, M, N, Q, and W.^{[1][3]} Although the structure of ONX-0914 does not contain these specific residues, it is good practice to use deoxygenated solvents and purge the vial with an inert gas like nitrogen or argon before sealing and storage.

Troubleshooting Guides

Issue 1: Suspected Degradation of Lyophilized Powder

Symptoms:

- Reduced biological activity in experiments compared to previous batches.
- Inconsistent results between different vials of the same lot.
- Visible changes in the appearance of the lyophilized powder (e.g., clumping, discoloration).

Troubleshooting Steps:

- Review Storage and Handling Procedures:
 - Confirm that the product has been consistently stored at or below -20°C.

- Verify that the vial was allowed to equilibrate to room temperature in a desiccator before each use.
- Ensure the vial cap was securely sealed after each use.
- Analytical Verification:
 - If available, perform HPLC analysis on a small sample to check for purity and the presence of degradation products. Compare the chromatogram to the certificate of analysis or a previously validated standard.
- Contact Technical Support:
 - If you suspect degradation, contact the supplier's technical support with your lot number, storage conditions, and any analytical data you have collected.

Issue 2: Poor Solubility or Precipitation in Solution

Symptoms:

- The compound does not fully dissolve in the recommended solvent (e.g., DMSO).
- Precipitation is observed after the solution is prepared or stored.

Troubleshooting Steps:

- Verify Solvent Quality:
 - Use fresh, high-purity, anhydrous DMSO.^[5] Moisture-absorbing DMSO can reduce solubility.^[5]
- Check Concentration:
 - Ensure you are not exceeding the solubility limit. The solubility of ONX-0914 in DMSO is reported to be high (e.g., ≥ 29.03 mg/mL).^[6]
- Aid Dissolution:
 - Gentle warming to 37°C or brief sonication can help dissolve the compound.^[6]

- pH of Aqueous Buffers:
 - If diluting a DMSO stock solution into an aqueous buffer, consider the pH. For peptides, a slightly acidic pH (5-6) can sometimes improve stability in solution.[\[1\]](#)

Data Summary

The following table summarizes the recommended storage conditions for **ONX-0914 TFA** to minimize degradation.

Form	Storage Temperature	Duration	Key Considerations
Lyophilized Powder	-20°C to -80°C	Long-term	Protect from moisture and light. [1] [2] [4] Allow vial to warm to room temperature in a desiccator before opening. [1] [2] [3]
In Solution (Stock)	-20°C to -80°C	Short-term	Aliquot to avoid freeze-thaw cycles. [1] Use sterile, slightly acidic buffers (pH 5-6) for better stability. [1]

Experimental Protocols

Protocol: Stability Assessment of ONX-0914 TFA by HPLC

This protocol outlines a general method for assessing the stability of **ONX-0914 TFA** over time.

1. Objective: To determine the percentage of degradation of **ONX-0914 TFA** under specific storage conditions.
2. Materials:

- **ONX-0914 TFA**
- HPLC-grade acetonitrile (ACN)
- HPLC-grade water
- Trifluoroacetic acid (TFA) for mobile phase
- HPLC system with a C18 column and UV detector

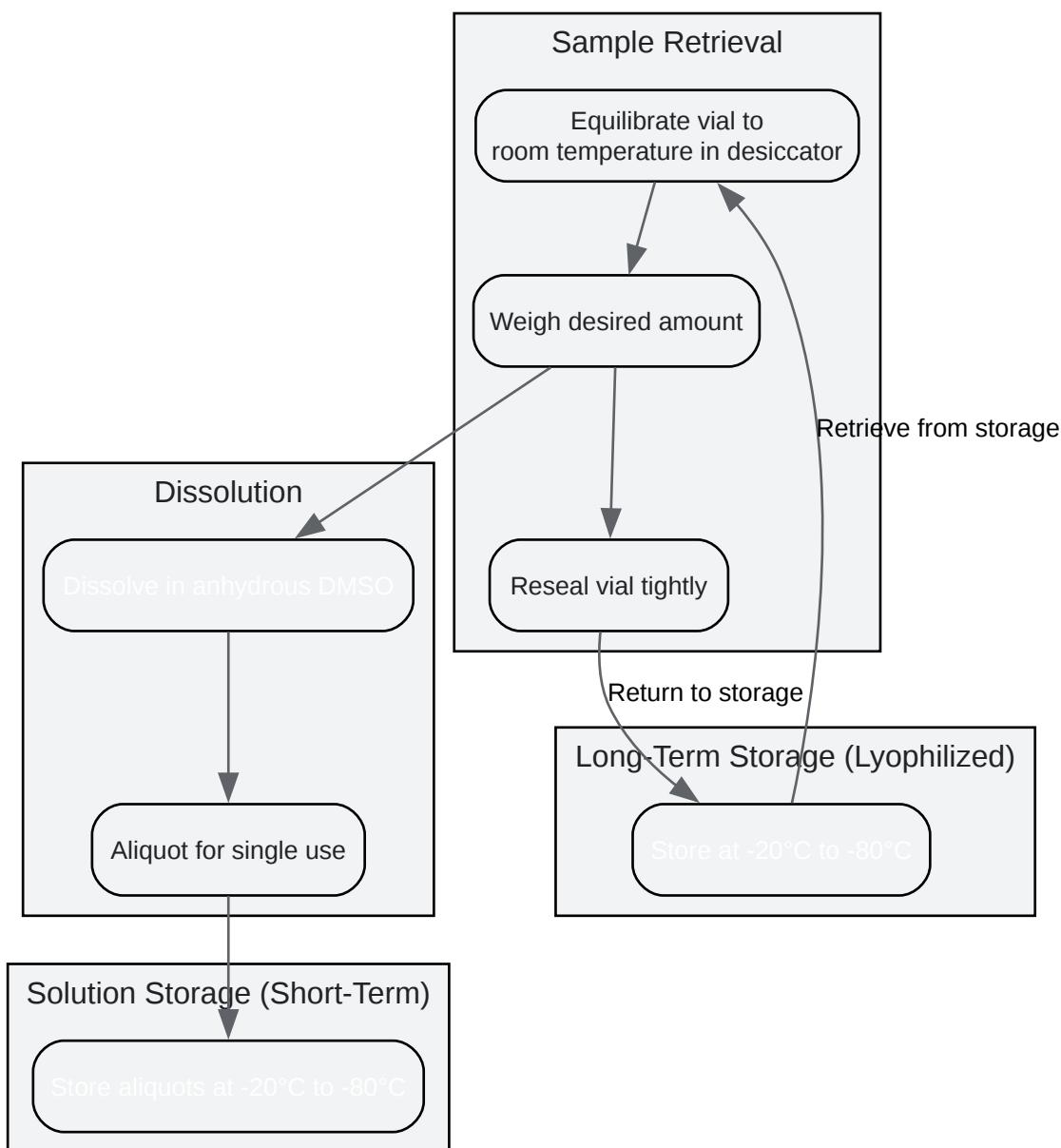
3. Method:

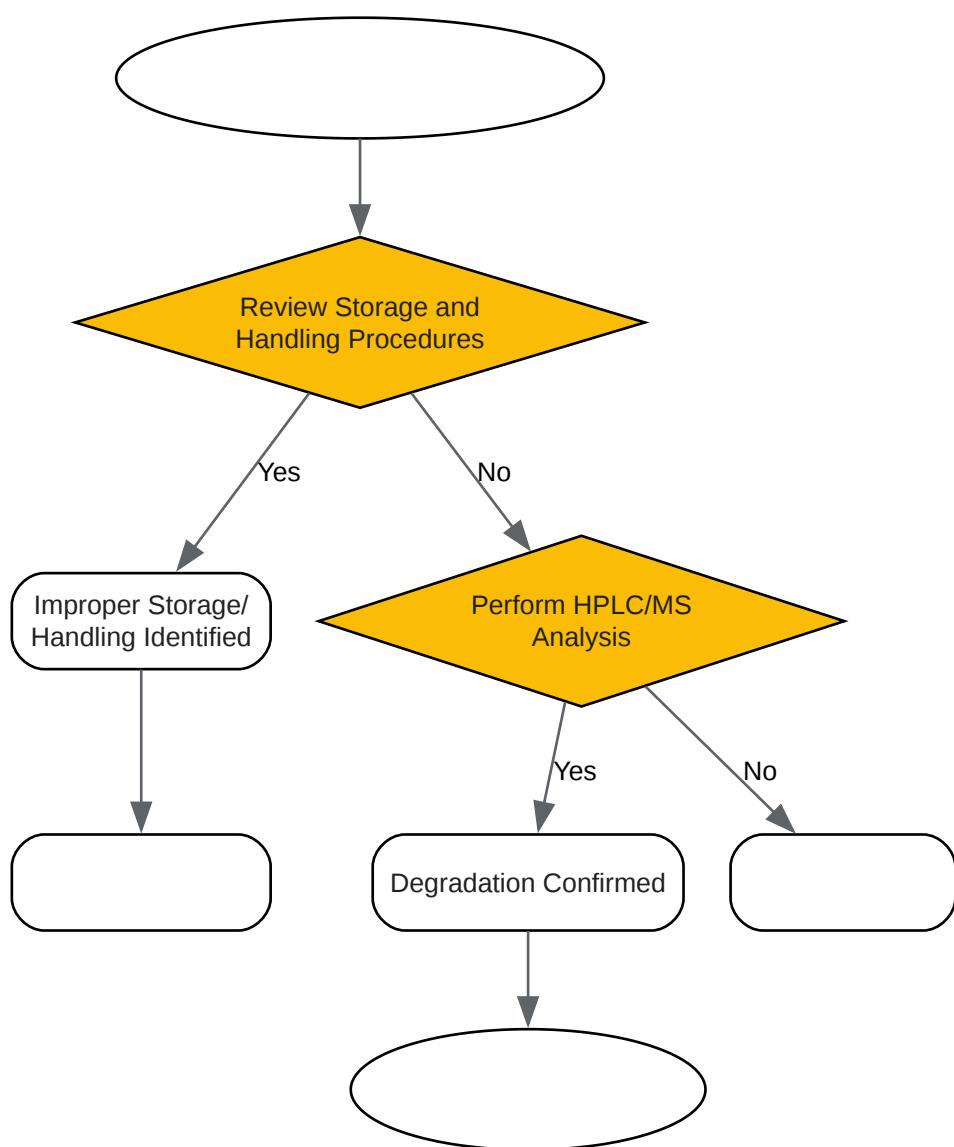
- Sample Preparation:
 - Prepare a stock solution of **ONX-0914 TFA** in DMSO at a known concentration (e.g., 10 mg/mL).
 - Dilute the stock solution with the mobile phase to a final concentration suitable for HPLC analysis (e.g., 100 µg/mL).
- HPLC Conditions (Example):
 - Column: C18, 4.6 x 150 mm, 5 µm
 - Mobile Phase A: 0.1% TFA in water
 - Mobile Phase B: 0.1% TFA in ACN
 - Gradient: A time-dependent linear gradient from 5% B to 95% B over 20 minutes.
 - Flow Rate: 1.0 mL/min
 - Detection Wavelength: 280 nm
 - Injection Volume: 10 µL
- Procedure:
 - Inject a freshly prepared sample (Time 0) to obtain an initial chromatogram.

- Store the remaining stock solution and lyophilized powder under the desired test conditions (e.g., -20°C, 4°C, room temperature).
- At specified time points (e.g., 1 week, 1 month, 3 months), prepare and inject samples as described above.
- Analyze the chromatograms to determine the peak area of the intact ONX-0914 and any new peaks corresponding to degradation products.

- Data Analysis:
 - Calculate the percentage of remaining ONX-0914 at each time point relative to the initial (Time 0) peak area.
 - $$\text{Percentage Remaining} = (\text{Peak Area at Time X} / \text{Peak Area at Time 0}) * 100$$

Visualizations



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